

A Comparative Meta-Analysis of Carbazochrome Sodium Sulfonate Hydrate in Clinical Trials

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Compound of Interest

Compound Name: *Carbazochrome sodium sulfonate hydrate*

Cat. No.: *B11935121*

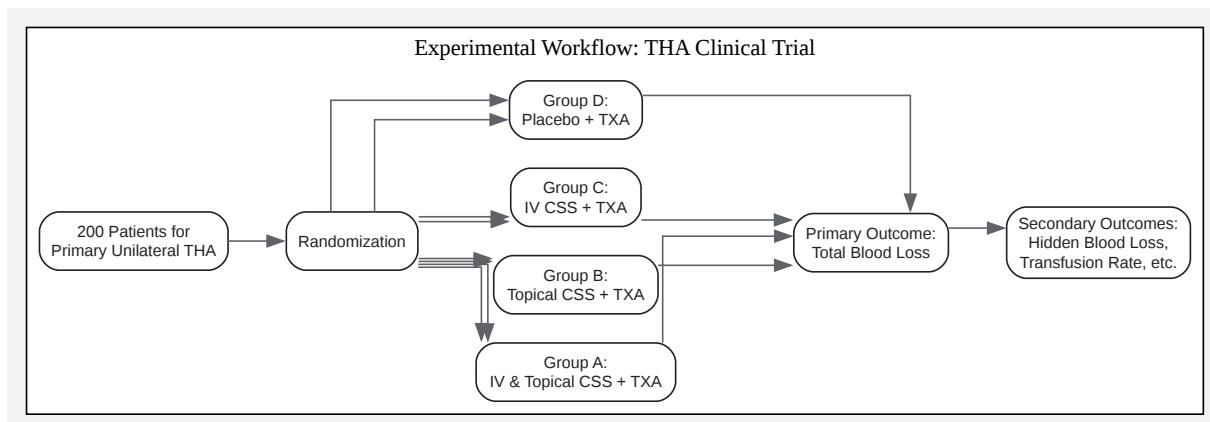
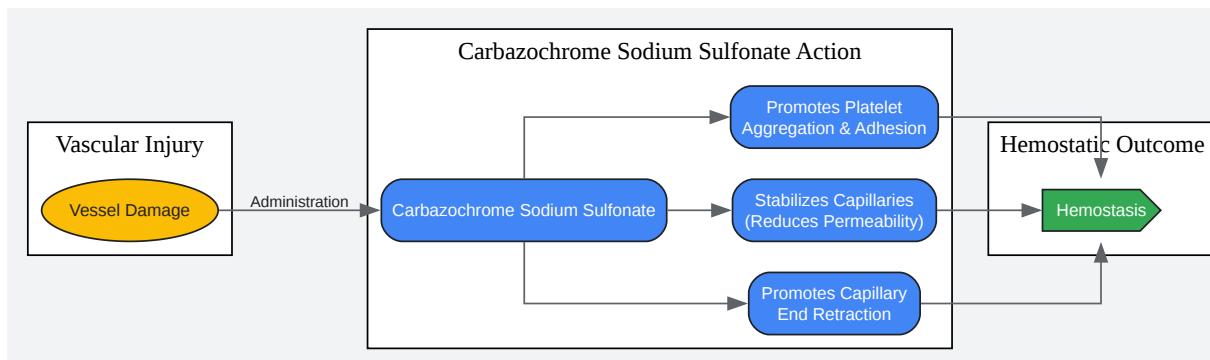
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An objective review of the clinical evidence for Carbazochrome sodium sulfonate (CSS) as a hemostatic agent reveals a nuanced picture of its efficacy. While demonstrating potential benefits as an adjunctive therapy in orthopedic surgery, its effectiveness as a standalone treatment for various types of bleeding, particularly in the gastrointestinal tract, is not well-supported by current research.

Carbazochrome sodium sulfonate is a hemostatic agent purported to enhance capillary resistance and promote platelet aggregation at bleeding sites.^{[1][2]} This guide provides a meta-analysis of its performance in clinical trials compared to alternative treatments and placebo, with a focus on quantitative data and experimental protocols.

Mechanism of Action

Carbazochrome sodium sulfonate is understood to exert its hemostatic effect through a multi-faceted mechanism. It is believed to act as a capillary stabilizer, reinforcing the walls of small blood vessels to reduce their permeability.^{[1][2]} Additionally, it is suggested to stimulate platelet aggregation and adhesion, which are crucial steps in the formation of a primary platelet plug to seal vascular injuries.^[3] Some research also indicates it may promote the retraction of broken capillary ends, further contributing to hemostasis.^[2]



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References

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- 2. Effect of Carbazochrome Sodium Sulfonate in Addition to Tranexamic Acid in Bleeding Trauma Patients - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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